

Handling and safety precautions for 2,5-Dibromohex-3-ene

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Compound of Interest

Compound Name: 2,5-Dibromohex-3-ene

Cat. No.: B12840799

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Technical Support Center: 2,5-Dibromohex-3-ene

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **2,5-Dibromohex-3-ene**. The following sections offer troubleshooting guidance and frequently asked questions (FAQs) to ensure safe and effective experimentation.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **2,5-Dibromohex-3-ene**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ Br ₂	PubChem[1]
Molecular Weight	241.95 g/mol	PubChem[1]
CAS Number	100937-48-2	PubChem[1]
XLogP3	2.9	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	0	PubChem[1]
Rotatable Bond Count	2	PubChem[1]
Heavy Atom Count	8	PubChem[1]
Complexity	68.6	PubChem[1]

Note: Experimental physical properties such as boiling point, melting point, and density for **2,5-Dibromohex-3-ene** are not readily available in the searched literature. The data presented is computed from chemical databases.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2,5-Dibromohex-3-ene**?

A1: While a specific Safety Data Sheet (SDS) for **2,5-Dibromohex-3-ene** is not readily available, it should be handled with the precautions typically taken for halogenated hydrocarbons and allylic halides. Potential hazards include:

- Skin and Eye Irritation: Similar brominated compounds can cause skin and eye irritation upon contact.[2]
- Respiratory Irritation: Inhalation of vapors may cause respiratory tract irritation.[2]
- Toxicity: Halogenated hydrocarbons can be toxic if ingested, inhaled, or absorbed through the skin.

- **Reactivity:** As an allylic dibromide, it may be reactive and potentially unstable under certain conditions, such as exposure to heat or incompatible materials.

Q2: What personal protective equipment (PPE) should be worn when handling **2,5-Dibromohex-3-ene**?

A2: A comprehensive risk assessment should be conducted before handling. However, as a minimum, the following PPE is recommended:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene).
- **Body Protection:** A lab coat or chemical-resistant apron.
- **Respiratory Protection:** Work should be conducted in a well-ventilated fume hood to avoid inhalation of vapors. If a fume hood is not available, a respirator with an appropriate cartridge for organic vapors should be used.

Q3: How should **2,5-Dibromohex-3-ene** be stored?

A3: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials.[3] Keep it separate from strong oxidizing agents, bases, and metals.

Q4: What is the proper procedure for disposing of **2,5-Dibromohex-3-ene** waste?

A4: Dispose of waste in accordance with all local, state, and federal regulations. Halogenated organic waste should be collected in a designated, properly labeled, and sealed container. Do not mix with non-halogenated waste.

Q5: What should I do in case of accidental exposure to **2,5-Dibromohex-3-ene**?

A5: Follow these first-aid measures immediately:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[2]

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2]
- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Troubleshooting Guide

This guide addresses potential issues that may arise during experiments involving **2,5-Dibromohex-3-ene**.

Issue 1: Low or No Product Yield in a Nucleophilic Substitution Reaction.

- Possible Cause 1: Deactivated Substrate: **2,5-Dibromohex-3-ene**, as an allylic halide, can be highly reactive. However, steric hindrance around the bromine atoms could slow down the reaction.
- Troubleshooting Steps:
 - Increase Reaction Temperature: Gently heating the reaction mixture may provide the necessary activation energy. Monitor the reaction closely for decomposition.
 - Use a More Potent Nucleophile: If using a weak nucleophile, consider switching to a stronger one.
 - Change the Solvent: The choice of solvent can significantly impact the reaction rate. For S_N2 reactions, a polar aprotic solvent (e.g., DMF, DMSO) is often preferred. For S_N1 -type reactions, a polar protic solvent (e.g., ethanol, water) may be more suitable.
 - Check Reagent Purity: Ensure that the **2,5-Dibromohex-3-ene** and the nucleophile are pure and free from contaminants that could inhibit the reaction.

Issue 2: Formation of Multiple Products (Isomers).

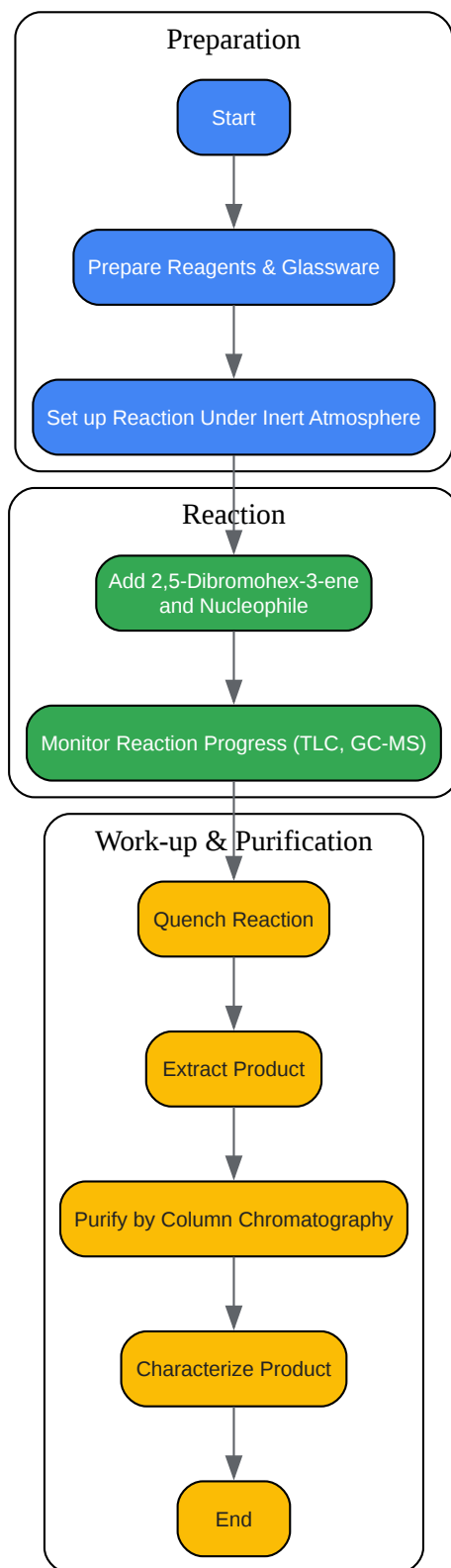
- Possible Cause 1: Allylic Rearrangement: Reactions involving allylic halides can often lead to a mixture of products due to the formation of a resonance-stabilized allylic carbocation or radical intermediate.^[4] This can result in the nucleophile attacking at different positions.
- Troubleshooting Steps:
 - Control Reaction Temperature: Lowering the reaction temperature can sometimes favor the formation of the kinetic product over the thermodynamic product, potentially reducing the number of isomers.
 - Choose Appropriate Reaction Conditions: For S_N2 reactions, which proceed with inversion of stereochemistry and without rearrangement, use a strong, non-basic nucleophile in a polar aprotic solvent. For reactions where rearrangement is desired, S_N1 conditions (weak nucleophile, polar protic solvent) might be employed intentionally.
 - Use a Catalyst: Certain catalysts can direct the reaction towards a specific isomer. Research literature for similar reactions to identify suitable catalysts.

Issue 3: Decomposition of **2,5-Dibromohex-3-ene** During the Reaction.

- Possible Cause 1: Thermal Instability: Allylic halides can be thermally sensitive and may decompose upon heating, leading to the formation of dark, tarry byproducts.
- Troubleshooting Steps:
 - Lower the Reaction Temperature: If possible, run the reaction at a lower temperature for a longer duration.
 - Use a Milder Base: If a base is used in the reaction, a strong, non-nucleophilic base might cause elimination side reactions or decomposition. Consider using a milder, non-nucleophilic base.
 - Degas the Solvent: Remove dissolved oxygen from the solvent by sparging with an inert gas (e.g., argon or nitrogen) before adding the reagents, as radical-initiated decomposition can occur.

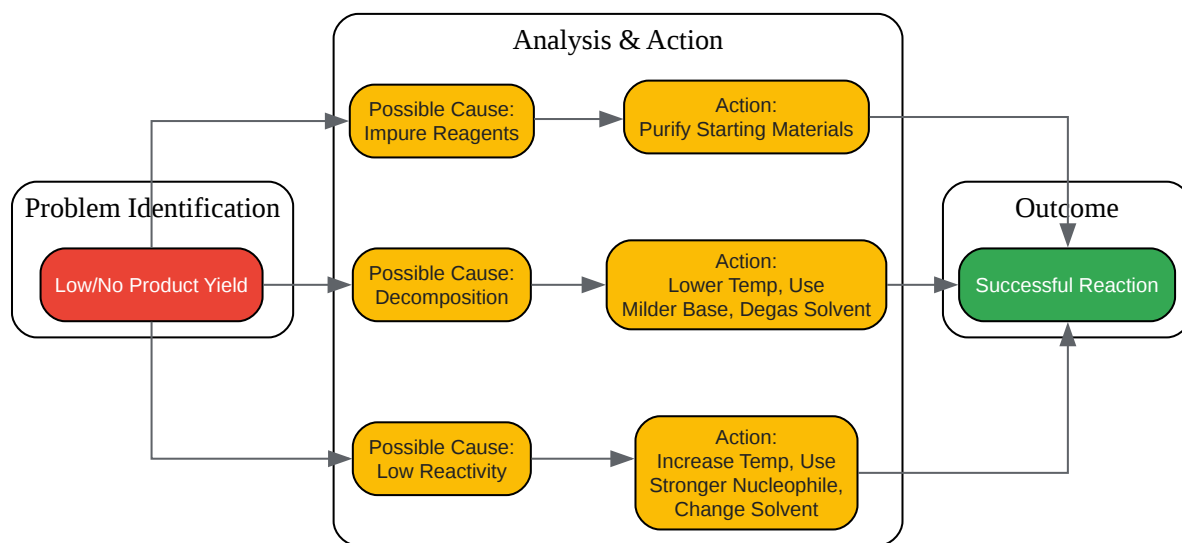
Experimental Workflow & Diagrams

To visualize a typical experimental workflow and decision-making process when troubleshooting a reaction with **2,5-Dibromohex-3-ene**, refer to the following diagrams.



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Caption: A generalized experimental workflow for a reaction involving **2,5-Dibromohex-3-ene**.



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Caption: A troubleshooting workflow for addressing low product yield in reactions with **2,5-Dibromohex-3-ene**.

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